

WEE1-IN-4 (CAS number 622855-32-2): A Technical Guide

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Compound of Interest

Compound Name: WEE1-IN-4

Cat. No.: B1683296

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **WEE1-IN-4**, a potent and selective inhibitor of the WEE1 kinase. This document collates available preclinical data, outlines relevant experimental methodologies, and visualizes the underlying biological pathways to support further research and development efforts.

Introduction to WEE1-IN-4

WEE1-IN-4, with the chemical name 4-(2-Chlorophenyl)-9-hydroxypyrrolo[3,4-c]carbazole-1,3-(2H,6H)-dione, is a small molecule inhibitor targeting the WEE1 kinase.^{[1][2][3]} WEE1 is a critical regulator of the G2/M cell cycle checkpoint, preventing entry into mitosis in the presence of DNA damage.^[4] By inhibiting WEE1, cancer cells with damaged DNA can be forced into premature mitosis, leading to mitotic catastrophe and apoptosis. This mechanism is particularly relevant in p53-deficient tumors, which are more reliant on the G2/M checkpoint for survival.

Physicochemical and Pharmacological Properties

WEE1-IN-4 is a pyrrolocarbazole compound that acts as an ATP-competitive inhibitor of WEE1.^{[1][5]}

Table 1: Physicochemical Properties of **WEE1-IN-4**

Property	Value	Reference
CAS Number	622855-37-2	[1][6][7]
Molecular Formula	C ₂₀ H ₁₁ ClN ₂ O ₃	[1][2]
Molecular Weight	362.77 g/mol	[1][2]
Alternate Name	4-(2-Chlorophenyl)-9-hydroxypyrrolo[3,4-c]carbazole-1,3-(2H,6H)-dione	[1][2]
Solubility	DMSO: 10 mg/mL, Ethanol: 10 mg/mL	[7][8]
Physical Form	Solid	[5]
Appearance	Light orange	[5]

Table 2: In Vitro Biological Activity of **WEE1-IN-4**

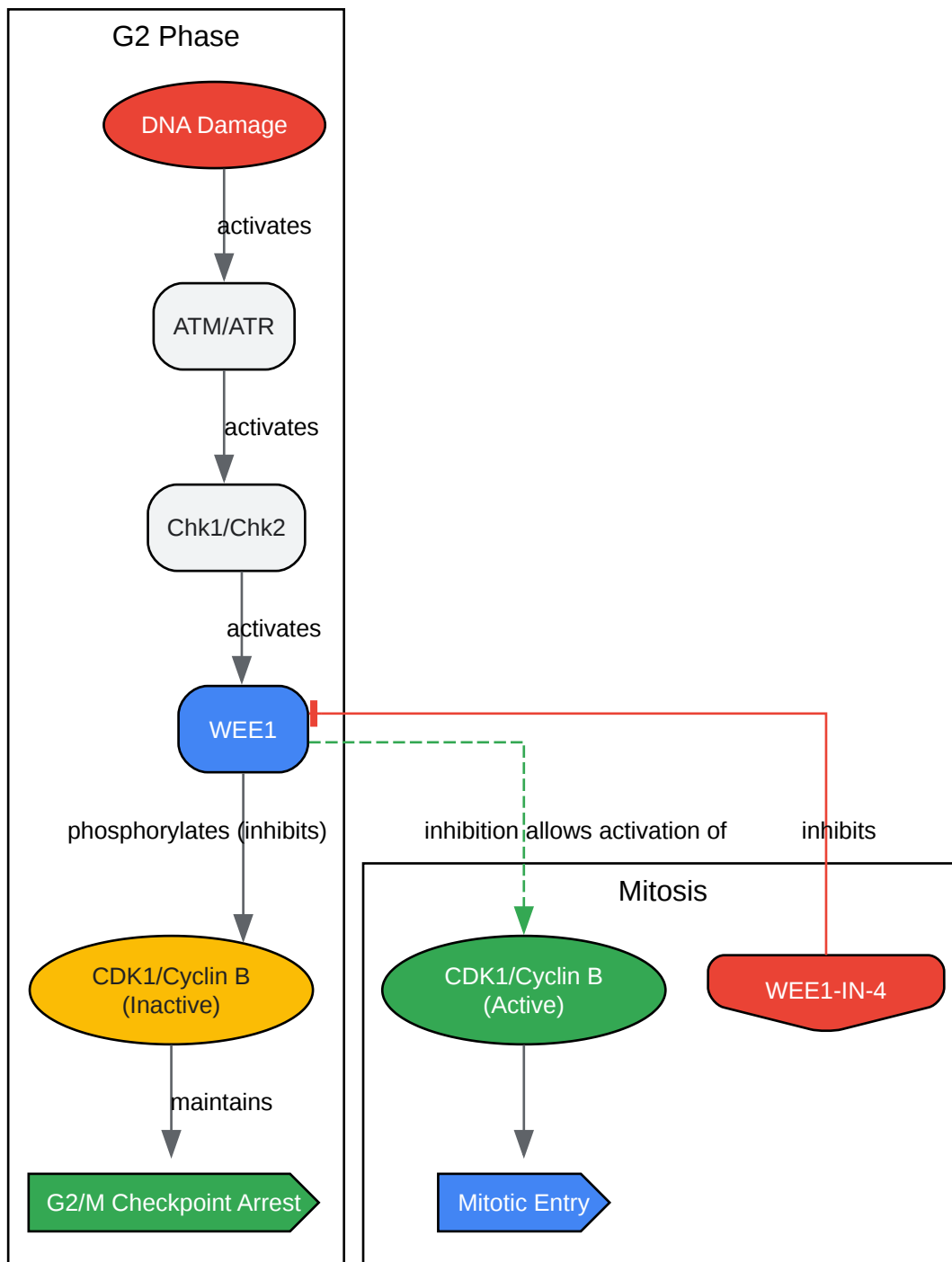
Target	IC ₅₀ (nM)	Selectivity	Reference
WEE1	11	~40-fold vs. Chk1	[5][8]
Chk1	440	[5][8]	

Note: More extensive preclinical data, including in vitro anti-proliferative activity across various cancer cell lines, in vivo efficacy in xenograft models, and detailed pharmacokinetic and pharmacodynamic profiles for **WEE1-IN-4**, are not readily available in the public domain based on current information.

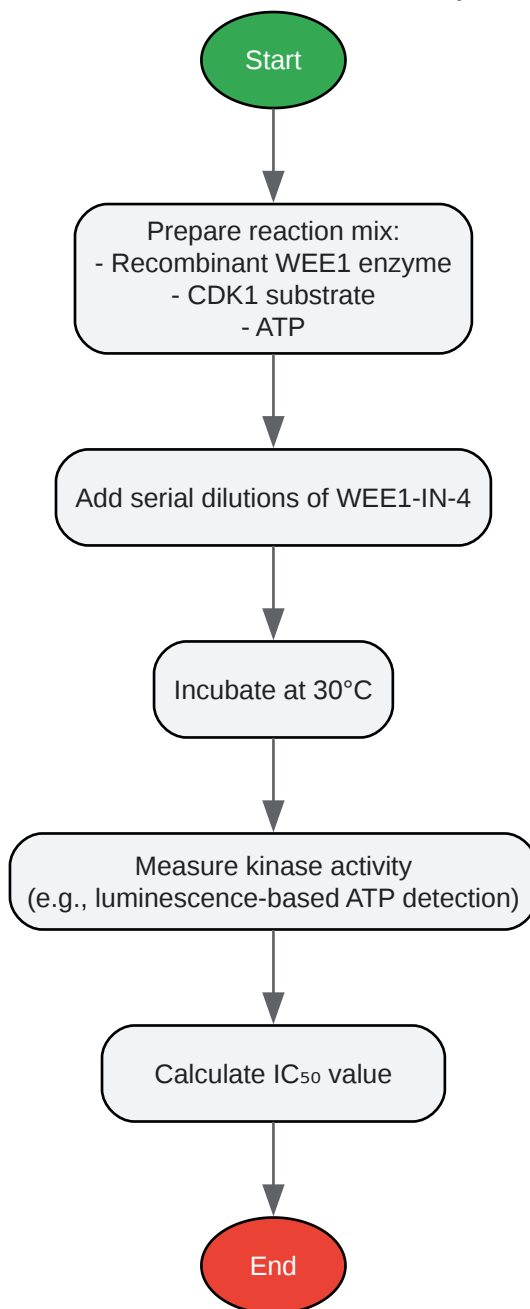
WEE1 Signaling Pathway and Mechanism of Action

WEE1 is a serine/threonine kinase that plays a pivotal role in cell cycle regulation, primarily at the G2/M checkpoint. Its main substrate is the cyclin-dependent kinase 1 (CDK1).

WEE1 Signaling Pathway in Cell Cycle Control



In Vitro WEE1 Kinase Inhibition Assay Workflow



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